

Application Note: Analysis of 1-Ethynaphthalene by Gas Chromatography-Mass Spectrometry (GC-MS)

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Compound of Interest

Compound Name: 1-Ethynaphthalene

Cat. No.: B072628

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Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides a comprehensive guide to the analysis of **1-Ethynaphthalene** using Gas Chromatography-Mass Spectrometry (GC-MS), including detailed experimental protocols and data presentation.

Introduction

1-Ethynaphthalene is a polycyclic aromatic hydrocarbon (PAH) of interest in environmental monitoring, toxicology, and as a potential impurity in pharmaceutical manufacturing. Accurate and sensitive quantification is crucial for assessing its impact and ensuring product safety. Gas chromatography coupled with mass spectrometry (GC-MS) offers a robust and highly specific method for the analysis of **1-Ethynaphthalene** in various matrices. This application note details a complete workflow from sample preparation to data acquisition and analysis.

Quantitative Data Summary

The following table summarizes the key mass spectrometry data for the identification and quantification of **1-Ethynaphthalene**.^{[1][2][3][4]}

Parameter	Value	Reference
Compound Name	1-Ethyl-naphthalene	N/A
CAS Number	1127-76-0	[1][2][3][4]
Molecular Formula	C ₁₂ H ₁₂	[1][2][3][4]
Molecular Weight	156.22 g/mol	[1][2][3][4]
Quantification Ion (m/z)	141 (Base Peak)	[1][2]
Qualifier Ions (m/z)	156 (Molecular Ion), 115	[1][2]
Typical LOD	0.03 - 4.4 ng/mL	[5][6]
Typical LOQ	0.10 - 14.6 ng/mL	[5][6]

*Note: Limits of Detection (LOD) and Quantification (LOQ) are representative values for PAHs using similar GC-MS methods and may vary depending on the matrix and instrument sensitivity.

Experimental Protocols

This section details the methodologies for sample preparation and GC-MS analysis of **1-Ethyl-naphthalene**.

3.1. Sample Preparation: Solid Phase Extraction (SPE) for Water Samples

This protocol is adapted for the extraction of **1-Ethyl-naphthalene** from a water matrix.[7][8][9]

- **Cartridge Conditioning:** Condition a C18 SPE cartridge (e.g., 500 mg, 6 mL) by passing 5 mL of methanol followed by 5 mL of deionized water.[7]
- **Sample Loading:** Load 100 mL of the water sample onto the conditioned SPE cartridge at a flow rate of approximately 5 mL/min.
- **Washing:** Wash the cartridge with 5 mL of deionized water to remove any polar impurities.
- **Drying:** Dry the cartridge under a gentle stream of nitrogen or by vacuum for 10-15 minutes to remove residual water.

- Elution: Elute the trapped **1-Ethyl-naphthalene** from the cartridge with 5 mL of acetonitrile or dichloromethane into a clean collection tube.
- Concentration: Concentrate the eluate to a final volume of 1 mL using a gentle stream of nitrogen at room temperature.
- Analysis: The concentrated sample is now ready for GC-MS analysis.

3.2. GC-MS Instrumentation and Conditions

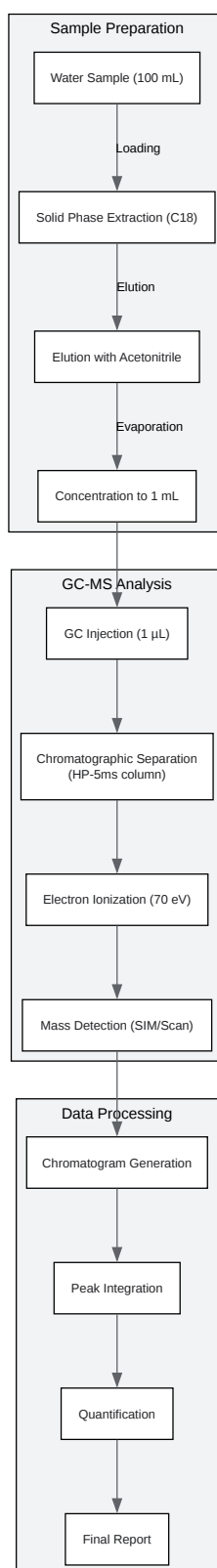
The following instrumental parameters are recommended for the analysis of **1-Ethyl-naphthalene**.

GC Parameter	Setting
GC System	Agilent 6890 GC or equivalent
Column	HP-5ms (30 m x 0.25 mm, 0.25 µm film thickness) or equivalent
Carrier Gas	Helium at a constant flow of 1.0 mL/min
Inlet Temperature	280 °C
Injection Mode	Splitless
Injection Volume	1 µL
Oven Program	Initial temperature of 60°C, hold for 2 minutes, ramp to 280°C at 10°C/min, hold for 5 minutes.

MS Parameter	Setting
MS System	Agilent 5973N MS Detector or equivalent
Ionization Mode	Electron Ionization (EI) at 70 eV
Source Temperature	230 °C
Quadrupole Temp.	150 °C
Acquisition Mode	Full Scan (m/z 50-300) and/or Selected Ion Monitoring (SIM)
SIM Ions	m/z 141 (quantification), 156, 115 (qualifiers)

Visualization of the Analytical Workflow

The following diagram illustrates the logical workflow for the GC-MS analysis of **1-Ethynaphthalene**.



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Caption: Workflow for **1-Ethyl-naphthalene** Analysis.

Conclusion

The described GC-MS method provides a reliable and sensitive approach for the quantification of **1-Ethyl-naphthalene**. The sample preparation protocol using solid-phase extraction is effective for isolating the analyte from a water matrix. The specified GC-MS conditions are optimized for good chromatographic separation and selective detection. This application note serves as a valuable resource for researchers and scientists involved in the analysis of PAHs.

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